

Commercial Availability and Technical Guide for Isopropyl Cyanoacetate

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Compound of Interest

Compound Name: Isopropyl cyanoacetate

Cat. No.: B077066

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and key applications of **isopropyl cyanoacetate**. The information is intended to assist researchers and professionals in sourcing this versatile reagent and effectively incorporating it into their experimental workflows.

Commercial Availability and Suppliers

Isopropyl cyanoacetate is readily available from a variety of chemical suppliers, ranging from those offering small research quantities to bulk manufacturers. Purity levels typically range from 97% to over 99%. Pricing can vary significantly based on the supplier, quantity, and purity.

Supplier and Pricing Data

The following table summarizes the availability of **isopropyl cyanoacetate** from several prominent suppliers. Prices have been normalized to a per-gram or per-milliliter basis for easier comparison, based on the listed catalog prices. Please note that prices are subject to change and may not include shipping and handling fees. Bulk pricing is often available upon request and can be significantly lower.

Supplier	Catalog Number(s)	Purity	Available Quantities	Price (USD/g or USD/mL)
Sigma-Aldrich	AldrichCPR (S615137), 28452	≥98.0%	250 mg, Custom	~\$130.80/g
Thermo Fisher Scientific (Alfa Aesar)	A11887.14, A11887.22	97%	25 g, 100 g	~\$1.64/g (for 25g)
Apollo Scientific	OR28722	99%	100g, 500g, 2.5kg, 10kg	~\$0.20/g (for 100g)
Tokyo Chemical Industry (TCI)	C1001	>97.0% (GC)	25 mL, 500 mL	Contact for pricing
ChemScene	CS-W013485	≥98%	Custom	Contact for pricing
Lab Pro Inc.	C1001-25ML	Min. 97.0% (GC)	25 mL	Contact for pricing
XIAMEN EQUATION CHEMICAL CO., LTD	Industrial Grade	Industrial	Bulk	~\$0.10/kg (EXW, indicative)
Henan Sinotech Import & Export Corp.	N/A	99%	≥ 1 kg	~\$1.00/kg (FOB, indicative)

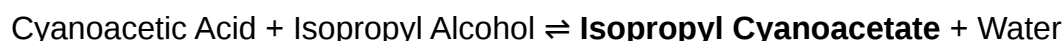
Experimental Protocols

Isopropyl cyanoacetate is a key building block in organic synthesis, most notably in the Knoevenagel condensation. Below are representative experimental protocols for its synthesis and a common application.

Synthesis of Isopropyl Cyanoacetate via Esterification

A common method for preparing **isopropyl cyanoacetate** is the acid-catalyzed esterification of cyanoacetic acid with isopropyl alcohol.

Reaction:



Methodology:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, add cyanoacetic acid (1.0 equivalent), isopropyl alcohol (1.5-2.0 equivalents), and a suitable solvent such as hexane or cyclohexane.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid (0.05–0.3 mol per mole of cyanoacetic acid) or p-toluenesulfonic acid.
- **Reaction Conditions:** Heat the mixture to reflux at a temperature of 60–80°C. The water produced during the reaction is azeotropically removed using the Dean-Stark trap to drive the equilibrium towards the product.
- **Monitoring:** The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- ****Workup and**
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